

A Comprehensive Technical Guide to the Physical Properties of n-Eicosane

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Compound of Interest

Compound Name: *Eicosane*

Cat. No.: *B133393*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical properties of **n-eicosane** ($C_{20}H_{42}$), a long-chain alkane, at various temperatures. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require accurate thermophysical data for this compound. The information is presented in a structured format, including comprehensive data tables, detailed experimental protocols, and illustrative diagrams to facilitate understanding and application in a laboratory setting.

Core Physical Properties of n-Eicosane

n-Eicosane is a saturated hydrocarbon that is solid at room temperature. Its physical properties are significantly influenced by temperature, transitioning from a solid to a liquid state at its melting point. Understanding these properties is crucial for its application in various scientific and industrial fields, including as a phase-change material for thermal energy storage and in the formulation of complex drug delivery systems.

General Properties

Property	Value	Reference
Molecular Formula	C ₂₀ H ₄₂	[1]
Molecular Weight	282.55 g/mol	[1]
Melting Point	36-38 °C (309.15-311.15 K)	[2]
Boiling Point	343.1 °C (616.25 K) at 760 mmHg	[2]
Appearance	White crystalline solid	

Density

The density of n-**eicosane** decreases with increasing temperature, a typical behavior for most substances. In its solid state, the density is higher than in its liquid state.

Table 1: Density of n-**Eicosane** at Different Temperatures

Temperature (°C)	Temperature (K)	Density (g/cm ³)	State	Reference
20	293.15	0.7886	Solid	[1]
40	313.15	0.776	Liquid	[3]
50	323.15	0.769	Liquid	[3]
60	333.15	0.762	Liquid	[3]
70	343.15	0.755	Liquid	[3]
80	353.15	0.748	Liquid	[3]

Viscosity

The viscosity of liquid n-**eicosane** is a measure of its resistance to flow and decreases significantly as the temperature rises.

Table 2: Dynamic Viscosity of n-**Eicosane** at Different Temperatures

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s)	Reference
40	313.15	4.63	[4]
60	333.15	3.01	[4]
80	353.15	2.13	[4]
100	373.15	1.59	[4]

Surface Tension

The surface tension of liquid n-**eicosane**, a measure of the cohesive energy present at the interface between the liquid and another phase (typically air), also decreases with increasing temperature.

Table 3: Surface Tension of n-**Eicosane** at Different Temperatures

Temperature (°C)	Temperature (K)	Surface Tension (mN/m)	Reference
40	313.15	26.3	[5]
60	333.15	24.7	[5]
80	353.15	23.1	[5]

Experimental Protocols

Accurate determination of the physical properties of n-**eicosane** relies on precise experimental methodologies. The following sections detail the protocols for measuring viscosity and surface tension.

Viscosity Measurement: Rolling-Ball Viscometer

The viscosity of n-**eicosane** can be determined using a rolling-ball viscometer. This method is based on the principle that the time it takes for a ball to travel a fixed distance through a liquid-filled, inclined tube is proportional to the dynamic viscosity of the liquid.

Methodology:

- **Apparatus Preparation:** A calibrated rolling-ball viscometer is used. The instrument consists of a precision-bore glass or metal tube, a set of calibrated balls of known density and diameter, and a temperature-controlled bath.
- **Sample Preparation:** A sample of **n-eicosane** is heated above its melting point to a uniform liquid state.
- **Measurement Procedure:**
 - The viscometer tube is thoroughly cleaned and dried.
 - The liquid **n-eicosane** sample is introduced into the tube, ensuring no air bubbles are present.
 - The tube is sealed and placed in the temperature-controlled bath set to the desired measurement temperature. The sample is allowed to reach thermal equilibrium.
 - The tube is inclined at a specific angle.
 - A calibrated ball is released into the liquid, and the time it takes for the ball to travel between two marked points on the tube is measured electronically or manually.
 - Multiple measurements are taken to ensure repeatability.
- **Calculation:** The dynamic viscosity (η) is calculated using the following formula: $\eta = K * (\rho_{\text{ball}} - \rho_{\text{liquid}}) * t$ where:
 - K is the viscometer constant (determined through calibration with a standard of known viscosity).
 - ρ_{ball} is the density of the ball.
 - ρ_{liquid} is the density of the **n-eicosane** at the measurement temperature.
 - t is the measured roll time.

Surface Tension Measurement: Wilhelmy Plate Method

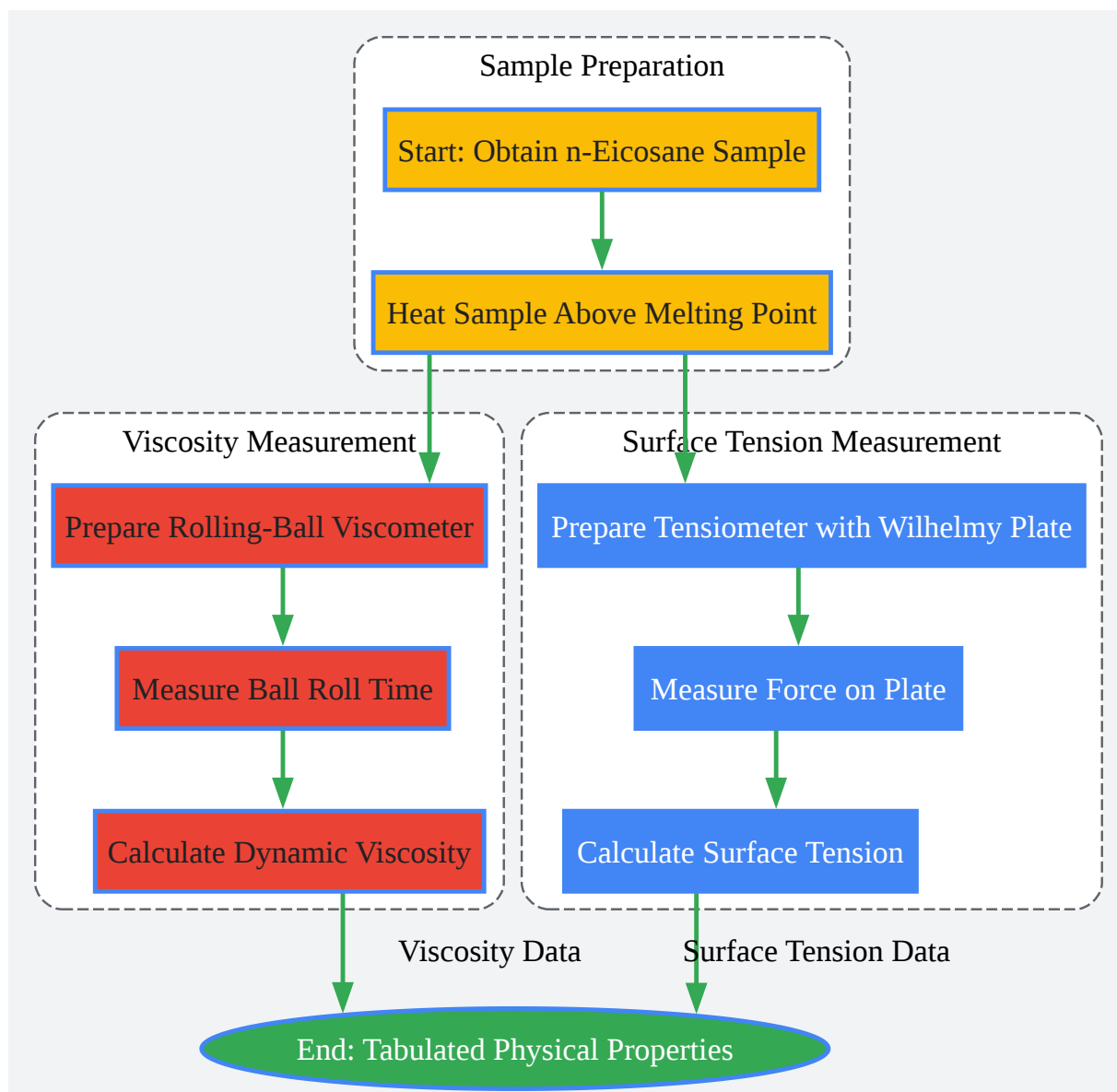
The Wilhelmy plate method is a widely used technique for measuring the surface tension of liquids. It involves measuring the force exerted on a thin plate as it is brought into contact with the liquid surface.

Methodology:

- **Apparatus Preparation:** A tensiometer equipped with a microbalance and a Wilhelmy plate (typically made of platinum) is used. The plate must be thoroughly cleaned to ensure complete wetting.
- **Sample Preparation:** A sample of **n-eicosane** is placed in a clean, temperature-controlled sample vessel and heated above its melting point.
- **Measurement Procedure:**
 - The Wilhelmy plate is suspended from the microbalance.
 - The sample vessel containing the liquid **n-eicosane** is raised until the liquid surface just touches the bottom edge of the plate.
 - At the moment of contact, the liquid wets the plate, and the force registered by the balance increases due to the downward pull of the surface tension.
 - The force is recorded once a stable reading is achieved.
- **Calculation:** The surface tension (γ) is calculated using the Wilhelmy equation: $\gamma = F / (l * \cos(\theta))$ where:
 - F is the measured force.
 - l is the wetted perimeter of the plate ($2 * \text{width} + 2 * \text{thickness}$).
 - θ is the contact angle between the liquid and the plate. For a perfectly wetting platinum plate, the contact angle is assumed to be 0° , so $\cos(\theta) = 1$.

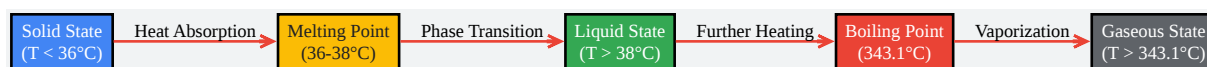
Visualizations

To further clarify the concepts and procedures discussed, the following diagrams have been generated using the DOT language.



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Caption: Experimental workflow for determining the physical properties of n-**eicosane**.



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Caption: Relationship between temperature and the physical state of n-eicosane.

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